

Synthesis and Characterization of Methyl Piperazine-1-carboxylate: A Technical Guide

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Compound of Interest

Compound Name: Methyl piperazine-1-carboxylate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and characterization of **Methyl piperazine-1-carboxylate**, a key intermediate in the development of various pharmaceutical agents. This document details a one-pot synthetic protocol and provides extensive characterization data to ensure product identity and purity.

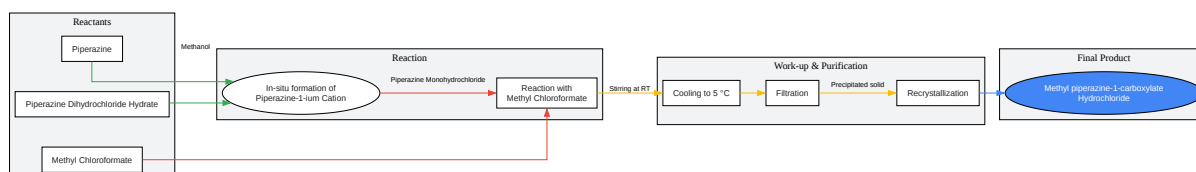
Chemical Properties and Identifiers

Property	Value	Source
Molecular Formula	C6H12N2O2	[1][2][3]
Molecular Weight	144.17 g/mol	[1][2][3]
CAS Number	50606-31-0	[1][2]
IUPAC Name	methyl piperazine-1-carboxylate	[1]
SMILES	<chem>COC(=O)N1CCNCC1</chem>	[1]
InChI Key	ZPJZSEHCMJYUPI-UHFFFAOYSA-N	[1][3]

Synthesis of Methyl Piperazine-1-carboxylate Hydrochloride

A simplified and efficient one-pot, one-step procedure for the synthesis of monosubstituted piperazine derivatives, including **Methyl piperazine-1-carboxylate** hydrochloride, has been developed.[4] This method offers high yields and purity while maintaining low costs.[4] The synthesis can be performed using classical flask methods or accelerated using microwave-assisted techniques.[4]

Synthesis Workflow



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Caption: Synthesis workflow for **Methyl piperazine-1-carboxylate** hydrochloride.

Experimental Protocol: Classic Flask Synthesis[4]

- Preparation of Piperazine Monohydrochloride: In a suitable reaction vessel, prepare a solution of piperazine-1-ium cation in situ. This is achieved by combining equimolar amounts of anhydrous piperazine and piperazine dihydrochloride hydrate in methanol. Use 10-20 mL of methanol per gram of anhydrous piperazine. The solution can be heated to ensure complete dissolution of the solids.

- **Reaction with Methyl Chloroformate:** To the prepared solution, add methyl chloroformate. The reaction mixture is then stirred at room temperature.
- **Reaction Monitoring:** The progress of the reaction is monitored by Thin Layer Chromatography (TLC) until the conversion is complete or has reached its maximum.
- **Work-up and Isolation:** Upon completion, the reaction mixture is cooled to 5 °C. The precipitated piperazine dihydrochloride is removed by filtration.
- **Purification:** The final product, **Methyl piperazine-1-carboxylate** hydrochloride, is further purified by recrystallization to yield a white crystalline solid.[4]

Characterization Data

The synthesized **Methyl piperazine-1-carboxylate** hydrochloride was characterized by various analytical techniques to confirm its structure and purity.

Physical Properties

Property	Value
Appearance	White crystalline solid
Melting Point	160–161 °C

Spectroscopic Data

¹H NMR (CDCl₃, ppm)[4]

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
9.98	bs	2H	NH ₂ ⁺
3.83–3.86	m	4H	2 x CH ₂ (piperazine)
3.74	s	3H	OCH ₃
3.22	m	4H	2 x CH ₂ (piperazine)

¹³C NMR (CDCl₃, ppm)[4]

Chemical Shift (ppm)	Assignment
155.22	C=O
53.23	OCH ₃
43.18	2 x CH ₂ (piperazine)
40.62	2 x CH ₂ (piperazine)

FT-IR (cm⁻¹)[4]

Wavenumber (cm ⁻¹)	Assignment
2940, 2923, 2861, 2818, 2792, 2775, 2752, 2636, 2626, 2604	ν (C-H)
2705, 2471	ν (NH ₂ ⁺)
1695	ν (C=O)
1150	ν _{as} (C-O-C)
1044	ν _s (C-O-C)

LC-MS (m/z)[4]

Ion	Calculated m/z
[C ₆ H ₁₃ N ₂ O ₂] ⁺	145.0972

Applications

1-(Methoxycarbonyl)piperazine is a versatile building block used in the synthesis of various piperazine derivatives. These derivatives are of significant interest in medicinal chemistry, particularly as kinase inhibitors for the treatment of diabetes and its complications, as well as other diseases.[5]

Safety Information

Methyl piperazine-1-carboxylate is classified as a corrosive substance that can cause severe skin burns and eye damage.^[1] Appropriate personal protective equipment should be worn, and handling should be performed in a well-ventilated area. Refer to the Safety Data Sheet (SDS) for complete safety and handling information.

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References

- 1. Methyl piperazine-1-carboxylate | C₆H₁₂N₂O₂ | CID 142729 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. METHYL PIPERAZINE-1-CARBOXYLATE | CAS: 50606-31-0 | Chemical Product | FINETECH INDUSTRY LIMITED - FINETECH INDUSTRY LIMITED - Custom Synthesis and Chemical Reagents Supplier [finetechnology-ind.com]
- 4. Simplified Procedure for General Synthesis of Monosubstituted Piperazines—From a Batch Reaction Vessel to a Flow (Microwave) Reactor - PMC [pmc.ncbi.nlm.nih.gov]
- 5. METHYL PIPERAZINE-1-CARBOXYLATE | 50606-31-0 [chemicalbook.com]
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